

In-depth Technical Guide: 2-Methylbenzamide oxime (CAS 40312-14-9)

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Compound of Interest

Compound Name: 2-Methyl benzamideoxime

Cat. No.: B7777084

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To Researchers, Scientists, and Drug Development Professionals,

This document addresses the request for an in-depth technical guide on the compound with CAS number 40312-14-9, identified as 2-Methylbenzamide oxime, also known as N-hydroxy-2-methyl-benzamidine.[1] Following a comprehensive review of publicly available scientific literature and databases, it must be reported that there is a significant lack of experimental data regarding the biological, pharmacological, and toxicological properties of this specific compound.

The available information is primarily limited to its chemical identity and its role as a synthetic intermediate in pharmaceutical research.[2] No detailed studies presenting quantitative data on its mechanism of action, signaling pathways, or specific experimental protocols for biological assays were found.

Therefore, the creation of a detailed technical guide including quantitative data tables, experimental protocols, and signaling pathway diagrams as requested is not feasible at this time. This document will instead provide a summary of the available chemical and safety information for 2-Methylbenzamide oxime.

Chemical and Physical Properties

A summary of the basic chemical and physical properties of 2-Methylbenzamide oxime is presented in Table 1. This information is compiled from various chemical supplier and database sources.

Property	Value	Reference
CAS Number	40312-14-9	[1][3]
Synonyms	N-hydroxy-2-methyl-benzamidine, o-Tolylamidoxime	[1][2]
Molecular Formula	C ₈ H ₁₀ N ₂ O	[1][3]
Molecular Weight	150.18 g/mol	[1][3]
Appearance	Solid	[3]
Melting Point	144-148 °C	[3]

Safety and Hazard Information

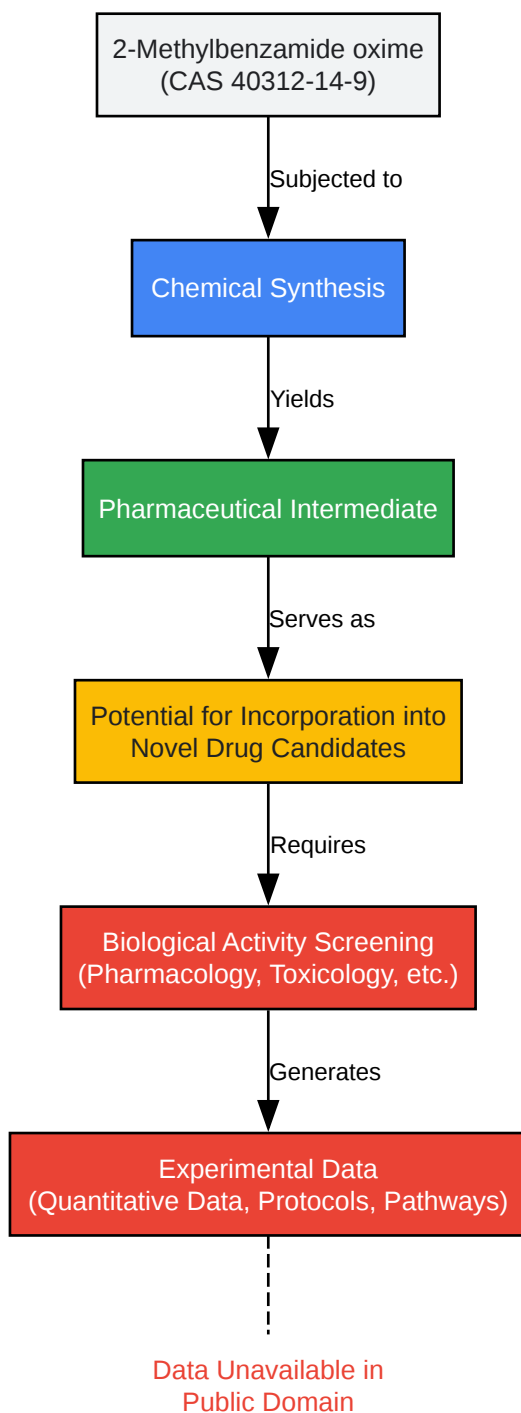
Safety data sheets indicate that 2-Methylbenzamide oxime is classified as acutely toxic if swallowed, causes skin irritation, and may cause serious eye damage and respiratory irritation. [3] Standard safety precautions should be observed when handling this compound.

Potential as a Synthetic Intermediate

2-Methylbenzamide oxime is commercially available and primarily marketed as a synthetic intermediate for pharmaceutical synthesis.[2] The oxime functional group is a versatile moiety in medicinal chemistry, known to be a part of various biologically active compounds.[2][4] Oximes have been explored for a wide range of therapeutic applications, including as anticancer and anti-inflammatory agents.[4] However, it is crucial to reiterate that no specific biological activity has been documented for 2-Methylbenzamide oxime itself in the reviewed literature.

Logical Relationship Diagram

The following diagram illustrates the current understanding of 2-Methylbenzamide oxime's position in the context of drug discovery and development, highlighting the absence of biological data.



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References

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- 2. FDA-Approved Oximes and Their Significance in Medicinal Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [In-depth Technical Guide: 2-Methylbenzamide oxime (CAS 40312-14-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7777084#cas-number-40312-14-9-experimental-data]

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